Technical Support Center: Stability Profiling of 1-Ethyl-3-(2-hydroxyethyl)urea

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Compound of Interest	
Compound Name:	*1-Ethyl-3-(2-hydroxyethyl)urea*
CAS No.:	*29346-51-8*
Cat. No.:	*B1330035*

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Executive Summary & Chemical Identity[1][2][3]

1-Ethyl-3-(2-hydroxyethyl)urea (CAS: 2078-71-9) is a substituted urea derivative widely utilized for its humectant properties and potential as a pharmaceutical intermediate.[1][2] Unlike simple urea, its stability profile is complicated by the presence of both an ethyl group and a hydroxyethyl moiety, introducing risks of both hydrolysis and intramolecular cyclization.[3]

- Optimal pH Range: 5.0 – 7.5[3]
- Critical Instability Zones: pH < 4.0 (Acid Hydrolysis), pH > 8.0 (Base Hydrolysis & Ammonolysis), Temperature > 50°C (Cyclization).[3]

Mechanistic Insight: Degradation Pathways[2][4]

To troubleshoot effectively, one must understand how the molecule breaks down. The degradation is not random; it follows specific mechanistic pathways driven by pH and energy (temperature).[3]

Visualization: Degradation Pathways

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The following diagram illustrates the two primary failure modes: Hydrolysis (pH-driven) and Cyclization (Temperature-driven).[1][2][3]

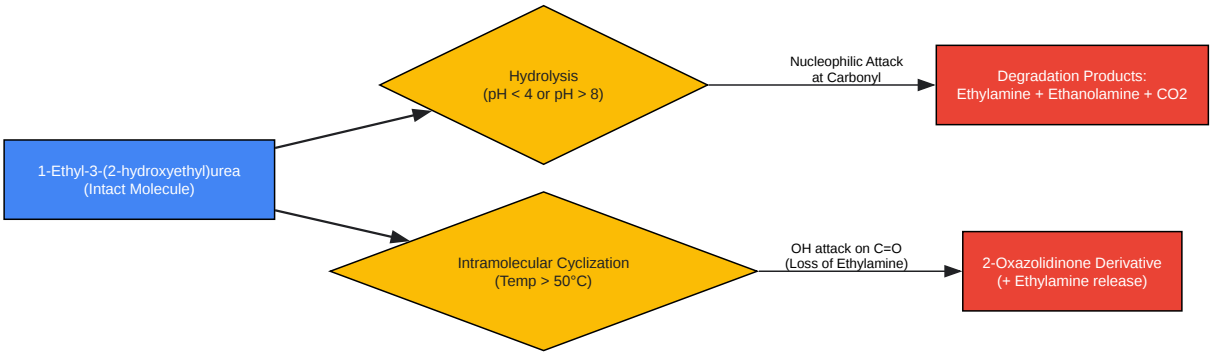

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Figure 1: Primary degradation pathways.[1][2][3] Hydrolysis dominates in aqueous solutions at extreme pH, while cyclization is a risk at elevated temperatures or in non-aqueous phases.

Troubleshooting Guide (Q&A)

Category A: pH Drift & Formulation Instability[3]

Q1: We are observing a gradual upward pH drift in our formulation (pH 6.0 → 7.5) over 4 weeks. What is the cause?

Diagnosis: This is the hallmark of Urea Hydrolysis.[3] Even minor degradation of the urea linkage releases amines (Ethylamine and Ethanolamine) and Ammonia (if the synthesis contained trace urea impurities).[3] These byproducts are basic. As they accumulate, they drive the bulk pH upward, which in turn accelerates the rate of hydrolysis (autocatalytic degradation).[3]

Corrective Action:

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- Buffer Capacity: Your current buffer system is likely overwhelmed.[1][2][3] Switch to a buffer with a pKa close to the target pH (e.g., Citrate pKa_2=4.76 or Phosphate pKa_2=7.21).[3]

- Lactate Stabilization: Incorporate Lactic Acid/Lactate buffer.[1][2][3][4] Lactate is particularly effective for urea stabilization because it can form ion pairs with the generated amines, effectively "sequestering" the base and dampening the pH shift [1].[3]

Q2: Can I use strong acids (HCl) to adjust the pH of this compound?

Warning:Avoid strong mineral acids if possible. While HCl will adjust the pH, it creates localized zones of extremely low pH (< 1.[3]0) during addition. This triggers immediate acid-catalyzed hydrolysis before the solution equilibrates.[1][2]

- Recommendation: Use weak organic acids (Citric, Lactic) for pH adjustment.[2][3] If mineral acids are required, add them very slowly with vigorous stirring to prevent "hot spots" of degradation.

Category B: Analytical Anomalies[3]

Q3: We see a new peak in our HPLC chromatogram, but the mass balance doesn't match. Why?

Insight: **1-Ethyl-3-(2-hydroxyethyl)urea** has weak UV absorbance (only end-absorption < 210 nm).[1][2][3]

- The Issue: Your degradation products (Ethylamine, Ethanolamine) have even weaker UV absorbance than the parent.[3] You are likely losing mass to "invisible" breakdown products.[1][2]

- The Fix: You must use a universal detector.[2][3]

  - CAD (Charged Aerosol Detector): Excellent for non-chromophoric species.[1][2]

  - LC-MS: Essential for identifying the specific breakdown fragments (m/z for Ethylamine = 46, Ethanolamine = 62).[1][2][3]

  - Derivatization: Pre-column derivatization with OPA (o-Phthalaldehyde) or FMOC can make the amine degradation products UV-visible.[1][2][3]

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Q4: Is the compound compatible with aldehydes in the formulation?

Critical Alert:No. Urea derivatives react with aldehydes (e.g., Formaldehyde donors, reducing sugars) to form alkylolureas or condensates.[3] This reaction is acid-catalyzed.[1][2] If your formulation contains aldehydes, the "loss of stability" is actually a chemical reaction, not hydrolysis.[3]

Experimental Protocols

To validate stability in your specific matrix, perform the following stress tests.

Protocol 1: pH-Stat Forced Degradation Study

Purpose: To determine the precise hydrolysis rate constant (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

) at various pH levels.[1][2]

Materials:

- **1-Ethyl-3-(2-hydroxyethyl)urea** (High Purity >98%)[1][2]
- Buffers: Acetate (pH 4), Phosphate (pH 7), Borate (pH 9)[3]
- HPLC-CAD or LC-MS system[1][2]

Workflow:

- Preparation: Prepare a 10 mM solution of the test compound in each buffer.
- Incubation: Aliquot into amber glass vials. Incubate at 40°C and 60°C (accelerated conditions).
- Sampling: Pull samples at T=0, 24h, 48h, 72h, and 7 days.
- Quenching: Immediately dilute samples 1:10 with cold water/acetonitrile (50:50) to stop the reaction.[3]
- Analysis: Inject onto HPLC.

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- Column: C18 or HILIC (due to polarity).[1][2][3]
- Mobile Phase: Water/Acetonitrile gradient.[1][2][3]

- Calculation: Plot ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

  vs. Time. The slope is

  .[1][2]

Data Interpretation Table:

pH Condition	Expected Result	Mechanism
pH 2.0	Rapid Degradation (< 24h)	Acid-catalyzed hydrolysis attacking the carbonyl carbon.[1][2][3]
pH 6.0	Stable (> 95% remaining at 7 days)	"Goldilocks" zone of kinetic stability.[1][2][3]
pH 10.0	Moderate Degradation	Base-catalyzed hydrolysis; risk of oxazolidinone formation if heated.[1][2][3]

Protocol 2: Ammonia Evolution Test (Quick Check)

Purpose: A rapid, qualitative check for batch instability.

- Setup: Place 5g of the raw material or formulation in a sealed vial.
- Heat: Incubate at 60°C for 4 hours.
- Detection: Open the vial and hold damp pH paper (or a specific ammonia Draeger tube) over the headspace.[3]
- Pass/Fail:
  - Pass: pH paper remains neutral/slightly acidic.[1][2][3]

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- Fail: pH paper turns blue instantly (indicates release of volatile amines/ammonia).[1][2][3]

References

- Cosmetic Ingredient Review (CIR). (2019).[1][2][3] Safety Assessment of Hydroxyethyl Urea as Used in Cosmetics. Washington, DC.[2][3] Available at: [Link] (Accessed Oct 2023).[1][2][3]
  - Supports the mechanism of ammonolysis and the recommendation for pH control < 8.25.[3]
- Panyachariwat, N., & Steckel, H. (2014).[3][5] Stability of Urea in Solution and Pharmaceutical Preparations.[2][3][5][6] Journal of Cosmetic Science, 65(3), 187-195.[2][3][5] Available at: [Link]
  - Authoritative source on urea hydrolysis kinetics and the stabilizing effect of lact
- Lilov, M. E., & Kirilov, P. P. (2019).[3] Stability of Urea Solutions in Presence of Mineral Acids.[3][4] Journal of Chemical Technology and Metallurgy, 54(2), 319-325.[2][3] Available at: [Link]
  - Provides data on pH-dependent decomposition r
- Validates the cyclization pathway mechanism (formation of oxazolidinones

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Sources

- 1. Hydroxyethyl Urea | C3H8N2O2 | CID 73984 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. biosynth.com [biosynth.com]
- 3. cir-safety.org [cir-safety.org]
- 4. chemistscorner.com [chemistscorner.com]

- 5. Stability of urea in solution and pharmaceutical preparations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. scribd.com [scribd.com]
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